

Physical and chemical properties of Benzidine-2,2'-disulfonic acid

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Compound of Interest

Compound Name: *Benzidine-2,2'-disulfonic acid*

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An In-depth Technical Guide to Benzidine-2,2'-disulfonic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Benzidine-2,2'-disulfonic acid**, a significant intermediate in the synthesis of dyes and a versatile monomer in polymer chemistry.^{[1][2]} This document outlines its key characteristics, synthesis methodologies, and notable chemical reactions, presenting data in a clear and accessible format for scientific and research applications.

Core Physical and Chemical Properties

Benzidine-2,2'-disulfonic acid, with the CAS number 117-61-3, is an organic compound characterized by a biphenyl backbone substituted with two amino groups and two sulfonic acid groups.^[1] Its molecular structure imparts specific properties that are valuable in various chemical syntheses.^[1]

Property	Value
IUPAC Name	5-amino-2-(4-amino-2-sulfophenyl)benzenesulfonic acid
CAS Number	117-61-3 [1]
Molecular Formula	C ₁₂ H ₁₂ N ₂ O ₆ S ₂ [1]
Molecular Weight	344.4 g/mol [1]
Appearance	Purple powder, leaflets, or prisms. [1] [3] [4]
Melting Point	Approximately 120 °C (decomposes at 347 °F). [1] [3]
Density	Approximately 1.681 g/cm ³ [1]
Solubility	Slightly soluble in water, soluble in ethanol. [1] Also soluble in soda ash and caustic solutions. [5]

Spectroscopic Data

Infrared (IR) Spectroscopy:

- C=C aromatic stretch: 1568 cm⁻¹[\[1\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ¹H NMR (300 MHz, DMSO-d₆):
 - Aromatic protons: δ 6.8–8.0 ppm (multiplet, 6H)[\[1\]](#)
 - –NH₂ protons: δ 5.8–6.2 ppm (broad singlet, 4H)[\[1\]](#)
 - –SO₃H protons: δ 12.3 ppm (exchangeable)[\[1\]](#)
- The symmetry of the molecule results in a distinct set of signals for the aromatic protons, exhibiting an AMX spin system for the three unique protons on each benzene ring.[\[2\]](#)

Chemical Reactivity and Applications

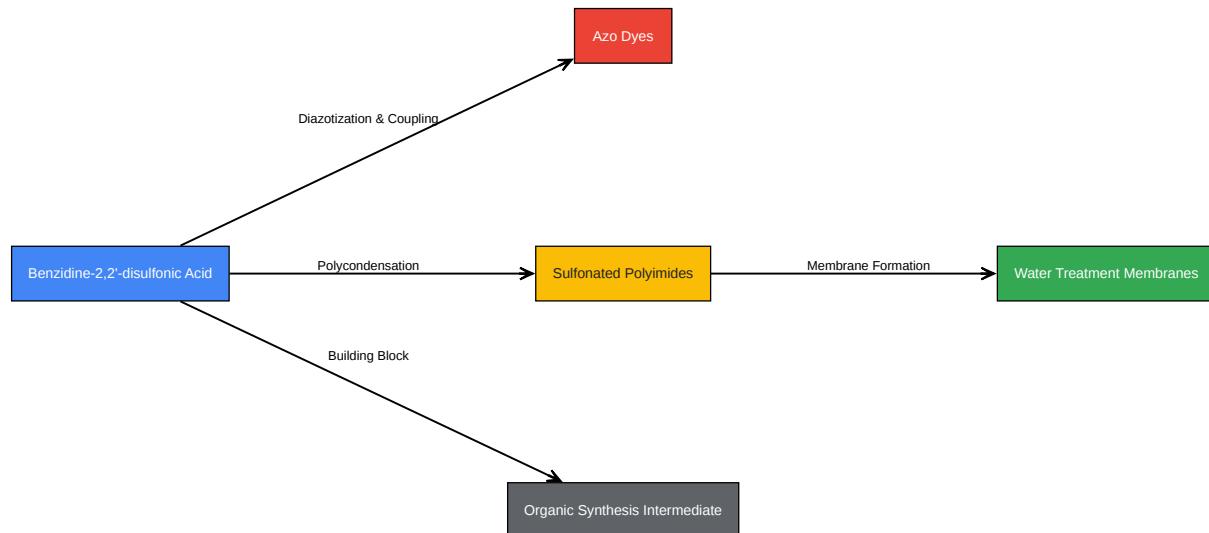
Benzidine-2,2'-disulfonic acid is a versatile chemical intermediate with applications ranging from dye manufacturing to advanced polymer synthesis.[\[1\]](#)[\[2\]](#)

Key Chemical Reactions:

- Oxidation: Can be oxidized by agents like potassium permanganate or hydrogen peroxide to form quinonoid structures.[\[1\]](#)
- Reduction: It can be reduced to yield various intermediates for further chemical syntheses.[\[1\]](#)
- Substitution: Readily undergoes substitution reactions with diazonium salts, which is a fundamental step in the formation of azo dyes.[\[1\]](#)
- Polycondensation: Acts as an aromatic diamine monomer in high-temperature polycondensation reactions with aromatic dianhydrides to form sulfonated polyimides.[\[6\]](#)

Primary Applications:

- Dye Production: It is a crucial precursor in the synthesis of yellow and red azo dyes for the textile industry.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Polymer Chemistry: Used as a monomer for creating sulfonated polyimides, which are high-performance polymers used in applications such as fuel cell membranes and water filtration systems.[\[1\]](#)[\[2\]](#)
- Water Treatment: Incorporated into thin-film composite membranes for water desalination and nanofiltration, where the sulfonic acid groups enhance hydrophilicity and resistance to fouling.[\[2\]](#)
- Organic Synthesis: Serves as a building block for pharmaceuticals and agrochemicals and can also be used as a mild sulfonating agent.[\[2\]](#)[\[6\]](#)



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*Key Applications of **Benzidine-2,2'-disulfonic Acid***

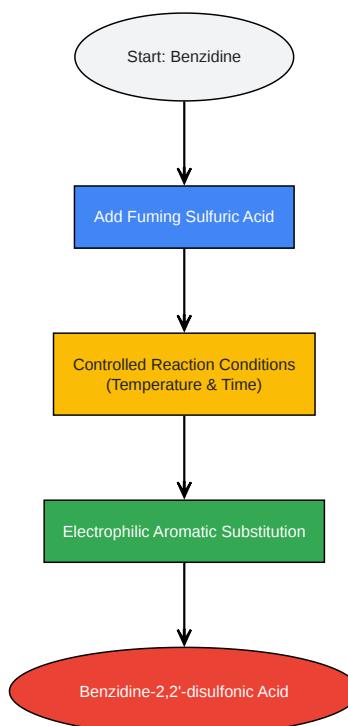
Experimental Protocols: Synthesis Methodologies

There are two primary methods for the synthesis of **Benzidine-2,2'-disulfonic acid**.

1. Direct Sulfonation of Benzidine

This method involves the electrophilic aromatic substitution of benzidine with fuming sulfuric acid.^{[1][2]} The amino groups on the benzidine molecule are activating and ortho-, para-directing, making precise control of reaction conditions crucial to favor the formation of the desired 2,2'-disubstituted isomer and avoid over-sulfonation.^[2]

Experimental Workflow: Direct Sulfonation



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Workflow for Direct Sulfonation of Benzidine

2. Reduction of 3-nitrobenzenesulfonic acid

A more common and traditional industrial method involves the reduction of a nitro precursor, typically the sodium or potassium salt of 3-nitrobenzenesulfonic acid, followed by an acid-catalyzed rearrangement.[2][6]

Methodology:

- Reduction: The sodium or potassium salt of 3-nitrobenzenesulfonic acid is reduced in a dilute aqueous solution.[2][6] Zinc dust is commonly used as the reducing agent in an alkaline medium, such as with sodium hydroxide.[2][6]
- Rearrangement: The resulting product undergoes an acid-catalyzed benzidine rearrangement using hydrochloric or sulfuric acid to yield **Benzidine-2,2'-disulfonic acid**.[2][6]

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// Edges start -> reduction; reduction -> intermediate; intermediate -> rearrangement;  
rearrangement -> product; }
```

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